Application Notes & Protocols: Intracellular Crosslinking with DSP (Lomant's Reagent)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*N-succinimidyl propionate*
CAS No.:	*862415-66-5*
Cat. No.:	*B3430787*

Get Quote

Introduction: Capturing Transient Interactions within the Cell

The study of protein-protein interactions (PPIs) is fundamental to understanding cellular processes. While many stable protein complexes can be isolated using techniques like co-immunoprecipitation (co-IP), a significant portion of the interactome consists of weak or transient interactions that are lost during standard lysis and purification procedures.[1][2] Chemical crosslinking offers a powerful solution by covalently "freezing" these interactions in their native cellular environment, allowing for their capture and subsequent analysis.[3]

This guide focuses on Dithiobis(succinimidyl propionate) (DSP), also known as Lomant's Reagent, a versatile and widely used crosslinker for intracellular PPI studies.[4][5] DSP is a homobifunctional, amine-reactive, and thiol-cleavable crosslinker.[5][6] Its key features make it particularly well-suited for intracellular applications:

- Cell Permeability: DSP is hydrophobic, allowing it to readily cross the cell membrane to access intracellular and intramembrane protein complexes.[7][8]

© 2026 BenchChem. All rights reserved.

- Amine Reactivity: It possesses two N-hydroxysuccinimide (NHS) ester groups that react efficiently with primary amines (found on lysine residues and protein N-termini) at physiological pH (7-9), forming stable amide bonds.[6][8][9]

- Cleavable Spacer Arm: The 12.0 Å spacer arm contains a disulfide bond, which can be easily cleaved by reducing agents like dithiothreitol (DTT) or Tris(2-carboxyethyl)phosphine (TCEP).[5][6][10] This reversibility is a major advantage, as it allows for the separation of crosslinked proteins for downstream analysis by techniques such as SDS-PAGE and mass spectrometry.[1][6]

The ability to stabilize transient interactions in vivo, coupled with the reversibility of the crosslink, makes DSP an invaluable tool for researchers seeking to map dynamic protein networks.[11]

Principle of the Method: The Chemistry of DSP Crosslinking

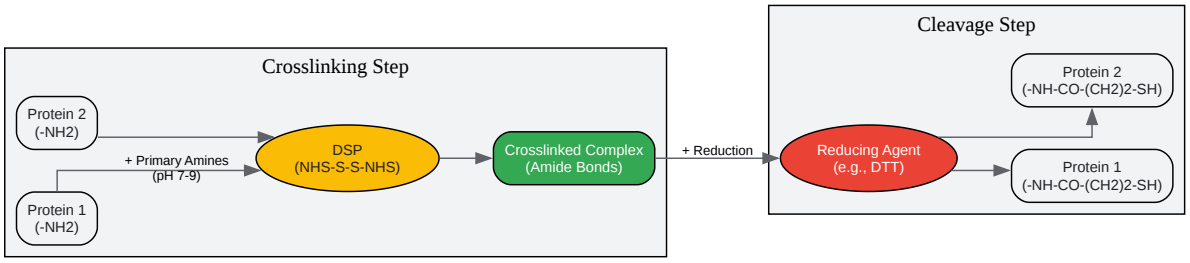
DSP's utility lies in its specific chemical reactivity. The process can be broken down into three key stages: crosslinking, quenching, and cleavage.

- Crosslinking: The NHS esters at both ends of the DSP molecule react with primary amines on nearby proteins. This reaction proceeds via nucleophilic attack from the deprotonated amine group on the carbonyl carbon of the NHS ester, leading to the formation of a stable amide bond and the release of N-hydroxysuccinimide.[6][12] Because DSP has two reactive groups, it can bridge two proteins that are in close proximity.[6]

- Quenching: After the desired incubation time, any unreacted DSP must be inactivated to prevent non-specific crosslinking after cell lysis. This is achieved by adding a quenching buffer containing a high concentration of primary amines, such as Tris or glycine, which will react with and cap any remaining NHS esters.[13][14]

- Cleavage (Reversal): The central disulfide bond in the DSP spacer arm is susceptible to reduction. Treatment with a reducing agent like DTT breaks the disulfide bond, converting it into two sulfhydryl (-SH) groups.[6] This effectively cleaves the crosslink, releasing the individual proteins from the complex. This step is crucial for separating and identifying the components of the crosslinked complex in subsequent analyses.[1]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1. DSP crosslinking and cleavage workflow.

Materials and Reagents

- Crosslinker: DSP (Dithiobis(succinimidyl propionate)), stored at -20°C under desiccated conditions.[13]
- Solvent: Anhydrous (dry) Dimethyl sulfoxide (DMSO) or Dimethylformamide (DMF).[5][13] Use high-quality, fresh DMSO as it is hygroscopic and water will hydrolyze the NHS esters.[12][15]
- Cells: Adherent or suspension cells grown to the desired confluency (typically 80-90%).
- Buffers:
  - Crosslinking Buffer: Phosphate-Buffered Saline (PBS), pH 7.2-8.0. Ensure the buffer is free of primary amines (e.g., Tris, glycine).[14]
  - Quenching Buffer: 1M Tris-HCl, pH 7.5.[14]
  - Lysis Buffer: RIPA buffer or a user-defined buffer compatible with downstream applications (e.g., co-IP), supplemented with a protease inhibitor cocktail.[16]
- Reducing Agent: Dithiothreitol (DTT) or 2-mercaptoethanol (BME).

© 2026 BenchChem. All rights reserved.

- SDS-PAGE Sample Buffer: Standard Laemmli buffer, prepared with and without a reducing agent.

Detailed Step-by-Step Protocol

This protocol provides a general framework for intracellular crosslinking. Optimization of DSP concentration and incubation time is critical and should be performed for each specific cell type and experimental system.[1][17]

4.1. Preparation of Solutions

- DSP Stock Solution (e.g., 25 mM): Allow the vial of DSP to equilibrate to room temperature before opening to prevent condensation.[13] Immediately before use, dissolve the required amount of DSP in anhydrous DMSO. For example, dissolve ~10 mg of DSP (MW: 404.42 g/mol) in 989 µL of DMSO.[13] Note: DSP is moisture-sensitive and will hydrolyze in aqueous solutions; therefore, the stock solution must be prepared fresh and cannot be stored.[12][13]
- Crosslinking Buffer: Prepare ice-cold PBS, pH 7.4.
- Quenching Buffer: Prepare 1M Tris-HCl, pH 7.5, and keep it on ice.

4.2. Intracellular Crosslinking Procedure

- Cell Preparation:
  - For adherent cells, wash the cell monolayer twice with ice-cold PBS to completely remove any amine-containing culture media.[13][16]
  - For suspension cells, pellet the cells by centrifugation (e.g., 500 x g for 5 minutes at 4°C), discard the supernatant, and wash the cell pellet twice with ice-cold PBS.
- Crosslinking Reaction:
  - Aspirate the final PBS wash.
  - Add ice-cold PBS to the cells.

© 2026 BenchChem. All rights reserved.

- Immediately add the freshly prepared DSP stock solution to the cell suspension to achieve the desired final concentration (typically 0.1 - 2 mM).[13][14][17] Add the DSP/DMSO stock dropwise while gently swirling the plate or tube to ensure rapid mixing and minimize precipitation.[5][16]

- Incubate the reaction. A common starting point is 30 minutes at room temperature or 2 hours on ice.[13][14] The optimal time and temperature should be determined empirically. Incubation on ice can help preserve labile interactions.[16]

- Quenching the Reaction:

  - Terminate the crosslinking reaction by adding the ice-cold Quenching Buffer (1M Tris-HCl, pH 7.5) to a final concentration of 20-50 mM.[13][14]

  - Incubate for 15 minutes on ice with gentle agitation.[16] This step ensures that any unreacted DSP is neutralized.

- Cell Lysis:

  - For adherent cells, aspirate the quenching solution and wash the cells twice with ice-cold PBS.[16] Add ice-cold Lysis Buffer (supplemented with protease inhibitors) and incubate on a rocker at 4°C for 30 minutes.[16] Scrape the cells and collect the lysate.

  - For suspension cells, pellet the quenched cells, wash once with ice-cold PBS, and then resuspend in Lysis Buffer with protease inhibitors. Incubate on ice for 10-30 minutes.[2]

  - Clarify the lysate by centrifugation at ~14,000 x g for 10-15 minutes at 4°C to pellet cellular debris. Transfer the supernatant to a new tube.

  - Optional Pause Point: The crosslinked cell pellet (after quenching and washing) or the clarified lysate can be snap-frozen in liquid nitrogen and stored at -80°C.[18]

4.3. Downstream Analysis

- Verification of Crosslinking (Western Blot):

  - To confirm successful crosslinking, analyze a small portion of the lysate by SDS-PAGE and Western blot.

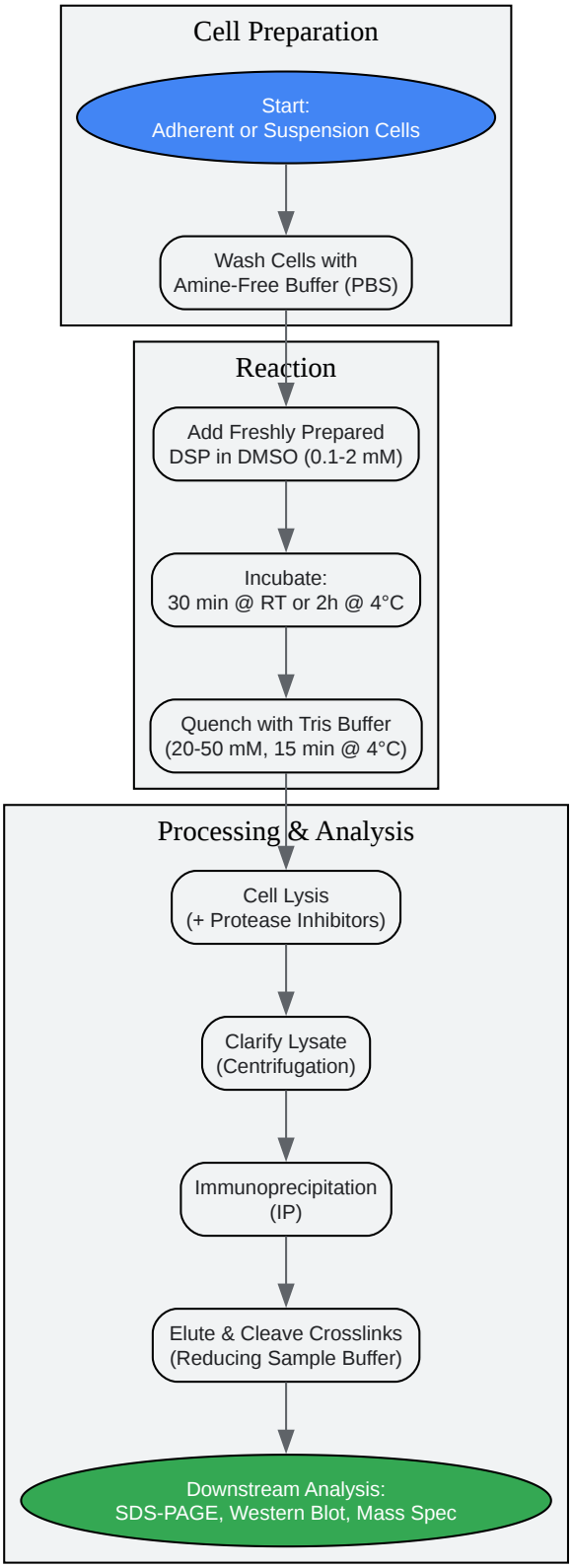
© 2026 BenchChem. All rights reserved.

- Prepare two aliquots of the crosslinked lysate. To one, add standard reducing Laemmli sample buffer (containing DTT or BME). To the other, add non-reducing Laemmli sample buffer.
- Include a non-crosslinked cell lysate as a control.
- Boil samples for 5 minutes.
- Run the samples on an SDS-PAGE gel and perform a Western blot for your protein of interest.
- Expected Result: In the non-reducing lane, crosslinked complexes should appear as higher molecular weight bands or a smear compared to the monomeric protein.[17][19] In the reducing lane, these higher molecular weight species should disappear or be significantly reduced, with a corresponding increase in the monomeric band, confirming the cleavage of the disulfide bond.[1][17]

- Immunoprecipitation (IP) of Crosslinked Complexes:
  - Proceed with your standard co-IP protocol using the crosslinked lysate and an antibody against your protein of interest. The crosslinking stabilizes the complex, allowing for more stringent wash conditions to reduce background.[1][2]

- Elution and Cleavage:
  - After the final wash of the IP beads, elute the protein complexes.
  - To cleave the crosslinks, incubate the beads in reducing SDS-PAGE sample buffer (e.g., containing 50-100 mM DTT) and heat at 95-100°C for 5-10 minutes.[20] This will both elute the proteins and reverse the crosslinks.
  - The eluted, cleaved proteins can then be analyzed by SDS-PAGE, silver staining, Western blotting, or mass spectrometry to identify interaction partners.[21]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2. General experimental workflow for intracellular DSP crosslinking.

© 2026 BenchChem. All rights reserved.

Critical Parameters and Optimization

The success of a DSP crosslinking experiment hinges on careful optimization. Over-crosslinking can lead to large, insoluble aggregates that are difficult to analyze, while under-crosslinking will fail to capture the desired interactions.[17][19]

© 2026 BenchChem. All rights reserved.

Parameter	Key Considerations & Rationale	Starting Range
DSP Concentration	The ratio of crosslinker to cellular protein is critical. Too high a concentration can lead to non-specific crosslinking and the formation of large insoluble aggregates that won't enter the gel.[1][17] Too low a concentration will result in inefficient capture of the interaction. This must be empirically determined for each cell type and target protein.	0.1 - 2.0 mM
Incubation Time & Temperature	Longer incubation times and higher temperatures increase crosslinking efficiency but also risk disrupting cellular structures or losing very transient interactions. Incubation on ice (4°C) is often preferred to slow down cellular processes and better preserve native interactions.[14][16]	30-45 min at RT; 2-3 hours at 4°C[13]
Cell Density	The number of cells relative to the reaction volume can affect the outcome. Very high cell densities may require higher DSP concentrations or lead to extensive intercellular crosslinking, while low densities can increase the rate of DSP hydrolysis.[19][22]	Titrate based on standard culture conditions.

© 2026 BenchChem. All rights reserved.

Buffer Composition	The crosslinking reaction is highly pH-dependent and incompatible with primary amines. Always use freshly prepared, amine-free buffers like PBS or HEPES-buffered saline for the crosslinking and wash steps.[12][14]	pH 7.0 - 9.0[13]
Quenching	A crucial step to stop the reaction definitively. Insufficient quenching can allow crosslinking to continue after lysis, leading to artifacts. Ensure the quenching reagent is in sufficient molar excess.	20 - 200 mM Tris[13]

Troubleshooting Guide

© 2026 BenchChem. All rights reserved.

Problem	Potential Cause(s)	Suggested Solution(s)
No crosslinking observed (no high MW bands)	1. Inactive DSP (hydrolyzed).2. Insufficient DSP concentration.3. Amine-containing buffers used.4. Crosslinking time too short.	1. Use fresh, anhydrous DMSO. Allow DSP vial to reach RT before opening. Prepare stock solution immediately before use.[13][15]2. Perform a dose-response experiment with increasing DSP concentrations (e.g., 0.1, 0.5, 1.0, 2.0 mM).[17]3. Ensure all wash and reaction buffers are amine-free (e.g., use PBS, not Tris-buffered saline).[14]4. Increase incubation time.
Protein of interest disappears after crosslinking	1. Over-crosslinking has created large, insoluble aggregates that cannot enter the SDS-PAGE gel.[17][19]2. The antibody epitope is masked by the crosslinking.	1. Reduce the DSP concentration and/or incubation time. Check the stacking gel for aggregated protein.[19]2. Test a different primary antibody that recognizes a different epitope. Use a polyclonal antibody if a monoclonal is failing.[19]
Low protein yield in lysate after crosslinking	Over-crosslinking can make cells resistant to lysis and reduce protein extraction efficiency.[19]	Reduce DSP concentration. Try a more stringent lysis buffer (if compatible with downstream steps). Titrate the ratio of DSP to cell number.[19]
Crosslinks are not reversible	Insufficient reducing agent in the sample buffer.	Increase the concentration of DTT (to 50-100 mM) or BME in the sample buffer. Increase heating time/temperature before loading the gel (e.g., 10 min at 95°C).[19]

© 2026 BenchChem. All rights reserved.

High background/non-specific bands after IP	1. Insufficient quenching.2. Inadequate washing during IP.3. Non-specific binding to beads.	1. Ensure quenching buffer concentration and incubation time are adequate.2. Increase the number and/or stringency of washes. The crosslinking should stabilize the specific interaction, allowing for harsher washes.3. Pre-clear the lysate with control beads before adding the specific antibody.

References

- ProteoChem. (n.d.). DSP Crosslinker Protocol and Product Information Sheet.
- Ningbo Inno Pharmchem Co.,Ltd. (n.d.). The Science Behind DSP Crosslinker: Mechanics and Applications in Research. Retrieved from Ningbo Inno Pharmchem Co.,Ltd. website.
- Yeh, Y. C., Lee, J. C., & Chen, Y. C. (2014). Cross-Linking Electrochemical Mass Spectrometry for Probing Protein Three-Dimensional Structures. Analytical Chemistry, 86(17), 8823–8830.
- Zlatic, S. A., & Faundez, V. (2010). Isolation of Labile Multi-protein Complexes by in vivo Controlled Cellular Cross-Linking and Immuno-magnetic Affinity Chromatography. Journal of Visualized Experiments, (37), 1823.
- MedchemExpress. (n.d.). DSP Crosslinker | ADC Linker.
- Yeh, Y. C., Lee, J. C., & Chen, Y. C. (2014). Cross-Linking Electrochemical Mass Spectrometry for Probing Protein Three-Dimensional Structures.
- van der Pan, K., van Someren, T., & van den Oetelaar, M. (2018). Cleavable crosslinkers as tissue fixation reagents for proteomic analysis. The University of Groningen research portal.
- Akaki, K., et al. (2022). DSP-crosslinking and Immunoprecipitation to Isolate Weak Protein Complex.
- Thermo Fisher Scientific. (n.d.). DTSSP DSP.
- Akaki, K., et al. (2022).
- ResearchGate. (2014). Can someone advise on how to solve DSP cross-linking problems?
- Cummins, T. D., et al. (n.d.). Characterization of protein complexes using chemical cross-linking coupled electrospray mass spectrometry. arXiv.
- Thermo Fisher Scientific. (n.d.). DSP (dithiobis(succinimidyl propionate)), Lomant's Reagent, 50 mg - FAQs.

© 2026 BenchChem. All rights reserved.

- Interchim. (n.d.). Lomant's reagent : DSP, Sulfo-DSP - Homobifunctional thiol cleavable crosslinkers.
- Cyanagen. (n.d.). DTSP Crosslinker Reagent.
- Akaki, K., et al. (2022).
- Swami, M., et al. (2022). In-cellulo chemical cross-linking to visualize protein-protein interactions.
- ResearchGate. (2016). During in vivo DSP cross-linking, can I pause the process at any step?
- Thermo Fisher Scientific. (n.d.). Crosslinking Protein Interaction Analysis.
- G-Biosciences. (n.d.). Protein Cross-Linking.
- Baskin, D. G., et al. (2003). Using DSP, a reversible cross-linker, to fix tissue sections for immunostaining, microdissection and expression profiling. Nucleic Acids Research, 31(21), e134.
- ProteoChem. (n.d.). DSP Crosslinker 100 mg CAS 57757-57-0.
- Thermo Fisher Scientific. (n.d.). Protein Labeling, Crosslinking, and Modification Support—Troubleshooting.
- ResearchGate. (2022). DSP-crosslinking and Immunoprecipitation to Isolate Weak Protein Complex | Request PDF.
- BIO-PROTCOCL. (n.d.). Crosslinking -Interaction -Protein -Biochemistry.
- ResearchGate. (2015). Anyone successfully use the cross linker DSP?
- ResearchGate. (n.d.). DSP cross-linking of the complex proteins (A) and identification of...
- ResearchGate. (2019). Can someone advise on how to solve DSP cross-linking problems?
- Iright. (n.d.). Thermo Fisher, 22586, DSP (dithiobis(succinimidyl propionate)), Lomant.
- Reddit. (2024). Help with experimental design.
- Nordman, J. C., & Kabbani, N. (2014). Chemical crosslinkers enhance detection of receptor interactomes. PMC - PubMed Central.
- Thermo Fisher Scientific. (n.d.). Crosslinking Protein Interaction Analysis.
- ResearchGate. (2025). Chemical Cross-Linking for Protein–Protein Interaction Studies | Request PDF.
- Tan, D., et al. (2016).
- ResearchGate. (2025). Chemical cross-linking and protein–protein interactions—A review with illustrative protocols | Request PDF.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. DSP-crosslinking and Immunoprecipitation to Isolate Weak Protein Complex - PMC [pmc.ncbi.nlm.nih.gov]
- 2. bio-protocol.org [bio-protocol.org]
- 3. Crosslinking Protein Interaction Analysis | Thermo Fisher Scientific - TW [thermofisher.com]
- 4. academic.oup.com [academic.oup.com]
- 5. DSP Crosslinker 100 mg CAS 57757-57-0 (DTSP crosslinker; Lomant's Reagent) - Dithiobis(succinimidyl propionate) (DSP Crosslinker or DTSP Crosslinker) - ProteoChem [proteochem.com]
- 6. nbinno.com [nbinno.com]
- 7. repository.ias.ac.in [repository.ias.ac.in]
- 8. iright.com [iright.com]
- 9. interchim.fr [interchim.fr]
- 10. research.rug.nl [research.rug.nl]
- 11. Chemical crosslinkers enhance detection of receptor interactomes - PMC [pmc.ncbi.nlm.nih.gov]
- 12. DSP (dithiobis(succinimidyl propionate)), Lomant's Reagent, 50 mg - FAQs [thermofisher.com]
- 13. proteochem.com [proteochem.com]
- 14. documents.thermofisher.com [documents.thermofisher.com]
- 15. researchgate.net [researchgate.net]
- 16. Isolation of Labile Multi-protein Complexes by in vivo Controlled Cellular Cross-Linking and Immuno-magnetic Affinity Chromatography - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Kyoto University Research Information Repository [repository.kulib.kyoto-u.ac.jp]
- 18. researchgate.net [researchgate.net]
- 19. researchgate.net [researchgate.net]
- 20. arxiv.org [arxiv.org]
- 21. Crosslinking Protein Interaction Analysis | Thermo Fisher Scientific - HK [thermofisher.com]

© 2026 BenchChem. All rights reserved.

- 22. Protein Labeling, Crosslinking, and Modification Support—Troubleshooting | Thermo Fisher Scientific - US [thermofisher.com]
- To cite this document: BenchChem. [Application Notes & Protocols: Intracellular Crosslinking with DSP (Lomant's Reagent)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3430787/docs#application-notes-protocols-intracellular-crosslinking-with-dsp-lomant-s-reagent]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.